

MCPA-2-ethylhexyl CAS number and molecular formula

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Compound of Interest

Compound Name: MCPA-2-ethylhexyl

Cat. No.: B166886

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An In-depth Technical Guide to MCPA-2-ethylhexyl

This technical guide provides a comprehensive overview of **MCPA-2-ethylhexyl**, including its chemical properties, analytical methodologies, and biological interactions. The information is intended for researchers, scientists, and professionals involved in drug development and environmental science.

Chemical and Physical Properties

MCPA-2-ethylhexyl is the 2-ethylhexyl ester of MCPA (2-methyl-4-chlorophenoxyacetic acid), a widely used phenoxy herbicide. The ester form is readily hydrolyzed to the active acid form, MCPA, in the environment and in organisms.^{[1][2]}

Property	Value	Reference
CAS Number	29450-45-1	[3]
Molecular Formula	C ₁₇ H ₂₅ ClO ₃	[3]
Molecular Weight	312.83 g/mol	[3]
IUPAC Name	2-ethylhexyl 2-(4-chloro-2-methylphenoxy)acetate	[4]
Synonyms	MCPA-etexyl, 2-Ethylhexyl ((4-chloro-o-tolyl)oxy)acetate	[3][4]
Melting Point	< -20 °C	
Boiling Point	> 214.5 °C	
Flash Point	> 133.3 - < 138.7 °C (closed cup)	
LogP (octanol-water)	5.9	[3]
Appearance	Information not available	
Solubility	Information not available	

Analytical Methodologies

The determination of **MCPA-2-ethylhexyl** and its active metabolite, MCPA, in various environmental and biological matrices is crucial for monitoring and research. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the most common analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be utilized for the analysis of **MCPA-2-ethylhexyl**.^[5]

- Principle: The method separates the analyte based on its hydrophobic interactions with the stationary phase.
- Sample Preparation:

- Water Samples: Acidify the sample and perform solid-phase extraction (SPE) using a C18 cartridge for cleanup and concentration.[6]
- Soil Samples: Extract with an acidic organic solvent, followed by a cleanup step using SPE.[7]
- Tissue Samples: Homogenize the tissue in an organic solvent, followed by filtration and protein precipitation.
- Instrumentation:
 - Column: A reverse-phase column, such as Newcrom R1 or a standard C18 column, is suitable.[5]
 - Mobile Phase: A mixture of acetonitrile (MeCN) and water with an acidic modifier like phosphoric acid or formic acid (for MS compatibility) is typically used.[5]
 - Detection: A Diode Array Detector (DAD) or a Mass Spectrometer (MS) can be used for detection and quantification.[7]
- Typical Parameters:
 - The retention time can be controlled by adjusting the acetonitrile concentration, buffer pH, and buffer concentration.[8]

Gas Chromatography (GC)

GC, often coupled with Mass Spectrometry (GC-MS), is another powerful technique for the analysis of **MCPA-2-ethylhexyl**.

- Principle: The analyte is volatilized and separated based on its boiling point and interaction with the stationary phase in a capillary column.
- Sample Preparation:
 - Similar extraction procedures as for HPLC are used.

- Derivatization to a more volatile form may be necessary for the analysis of the parent acid, MCPA.
- Instrumentation:
 - Column: A capillary column suitable for pesticide analysis.
 - Detector: A Mass Selective Detector (MSD) is commonly used for its high selectivity and sensitivity.
- Validation: The method should be validated for linearity, precision, accuracy, and limits of detection (LOD) and quantification (LOQ).[7]

Biological Activity and Metabolism

Mechanism of Action

MCPA-2-ethylhexyl itself is not herbicidally active. It is rapidly hydrolyzed to MCPA, which acts as a synthetic auxin.[1][9] Auxins are plant hormones that regulate growth. At the high concentrations achieved after herbicide application, MCPA disrupts normal plant growth processes.[9] It causes uncontrolled cell division and elongation, leading to stem twisting, leaf malformation, and eventual death of susceptible broadleaf plants.[9]



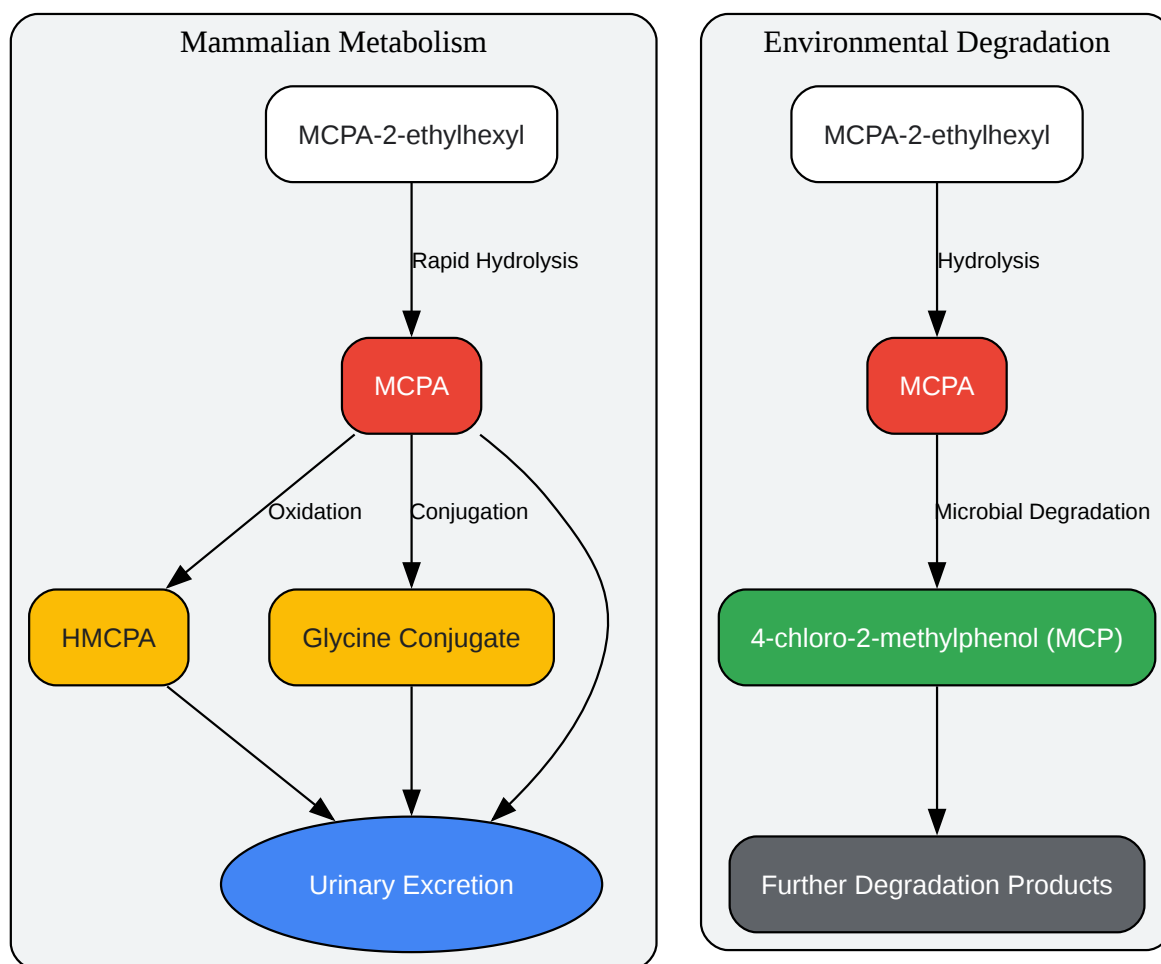
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Caption: Mode of action of MCPA as a synthetic auxin.

Metabolism and Degradation

In mammals, **MCPA-2-ethylhexyl** is rapidly converted to MCPA.[10][11] MCPA is not extensively metabolized and is primarily excreted in the urine.[10][11] Minor metabolites include an oxidation product, 4-chloro-2-hydroxymethylphenoxyacetic acid (HMCPA), and a glycine conjugate.[10][11]

In the environment, **MCPA-2-ethylhexyl** is hydrolyzed to MCPA.[1] MCPA is then degraded by soil microorganisms.[9] The major metabolite of microbial degradation is 4-chloro-2-methylphenol (MCP).[1]



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Caption: Metabolic and environmental degradation pathways of **MCPA-2-ethylhexyl**.

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